

# 2,2,3-Trimethylbutane proper disposal procedures

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## Compound of Interest

Compound Name: 2,2,3-Trimethylbutane

Cat. No.: B165475

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Proper disposal of **2,2,3-trimethylbutane** is critical for ensuring laboratory safety and environmental protection. As a highly flammable and environmentally hazardous chemical, it requires strict adherence to established protocols for handling, storage, and waste management. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to manage and dispose of **2,2,3-trimethylbutane** waste safely and in compliance with regulations.

## Immediate Safety and Handling

Before handling **2,2,3-trimethylbutane** for any purpose, including disposal, it is essential to be familiar with its hazards. This substance is a highly flammable liquid and vapor that can cause skin irritation, drowsiness, or dizziness.<sup>[1][2][3]</sup> It is also very toxic to aquatic life with long-lasting effects.<sup>[1][2][3][4]</sup>

**Personal Protective Equipment (PPE):** Always wear appropriate PPE when handling **2,2,3-trimethylbutane**:

- **Eye/Face Protection:** Chemical splash goggles or a face shield.<sup>[2][5]</sup>
- **Skin Protection:** Nitrile laboratory gloves and a flame-retardant lab coat.<sup>[6]</sup> Avoid wearing flammable clothing.<sup>[6]</sup>
- **Respiratory Protection:** Use only in a well-ventilated area or a certified chemical fume hood to avoid inhaling vapors.<sup>[2][5][7][8]</sup>

### Handling Precautions:

- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[5\]](#)
- Ground and bond all containers and transfer equipment to prevent the buildup of electrostatic charge, which can be an ignition source.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[5\]](#)

## Chemical and Physical Properties

Understanding the properties of **2,2,3-trimethylbutane** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data.

Property	Value	Citation(s)
Chemical Formula	C <sub>7</sub> H <sub>16</sub>	
Molecular Weight	100.21 g/mol	<a href="#">[4]</a>
Appearance	Clear, colorless liquid	<a href="#">[4]</a>
Odor	Mild gasoline-like	<a href="#">[4]</a>
Flash Point	< -6.7 °C (< 20 °F)	
Autoignition Temperature	419 °C (786.2 °F)	<a href="#">[4]</a>
Flammability Limits	LEL: 1.0% UEL: 7.0%	<a href="#">[4]</a>
Specific Gravity	0.69 (floats on water)	<a href="#">[4]</a>
Vapor Density	>3.9 (heavier than air)	<a href="#">[4]</a>
Solubility	Insoluble in water. Soluble in alcohol and non-polar solvents.	<a href="#">[4]</a>

## Step-by-Step Disposal Procedure

Disposal of **2,2,3-trimethylbutane** must comply with all local, state, and federal regulations.<sup>[1]</sup>  
<sup>[4]</sup> Never dispose of this chemical down the sink or in the regular trash.<sup>[6]</sup><sup>[7]</sup><sup>[8]</sup>

#### 1. Waste Segregation:

- Collect **2,2,3-trimethylbutane** waste in a dedicated waste container.
- Do not mix it with other waste streams, particularly incompatible materials like oxidizing agents.<sup>[1]</sup><sup>[4]</sup><sup>[9]</sup> Halogenated and non-halogenated solvents should also be collected separately.<sup>[10]</sup>

#### 2. Containerization:

- Use a sturdy, chemically compatible container with a secure, tight-fitting lid.<sup>[9]</sup><sup>[10]</sup> An empty, original product container is often a suitable choice.
- Ensure the container is in good condition and free from leaks or damage.
- Leave some headspace (about 10%) in the container to allow for vapor expansion.

#### 3. Labeling:

- Clearly label the waste container with a "Hazardous Waste" label as soon as you begin collecting waste.<sup>[9]</sup><sup>[10]</sup>
- The label must include:
  - The full chemical name: "**2,2,3-Trimethylbutane**" (no abbreviations).<sup>[9]</sup>
  - The words "Hazardous Waste".
  - An accurate list of all constituents and their percentages.<sup>[9]</sup>
  - The date accumulation started.<sup>[10]</sup>
  - Appropriate hazard pictograms (e.g., flammable, health hazard, environmental hazard).

#### 4. Temporary Storage in the Laboratory:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA).[\[11\]](#)
- The storage location must be a cool, dry, and well-ventilated area, away from ignition sources and incompatible materials.[\[6\]](#)[\[12\]](#)[\[13\]](#)
- Store flammable liquid waste in a dedicated, approved flammable storage cabinet.[\[6\]](#)[\[7\]](#)
- Use secondary containment, such as a chemical-resistant tray or tub, for all liquid waste containers to contain potential leaks.[\[6\]](#)[\[9\]](#)

#### 5. Arranging for Final Disposal:

- Contact your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup.[\[1\]](#)
- Provide them with accurate information about the waste stream.
- Follow all institutional procedures for waste pickup requests.

## Accidental Release and Spill Procedures

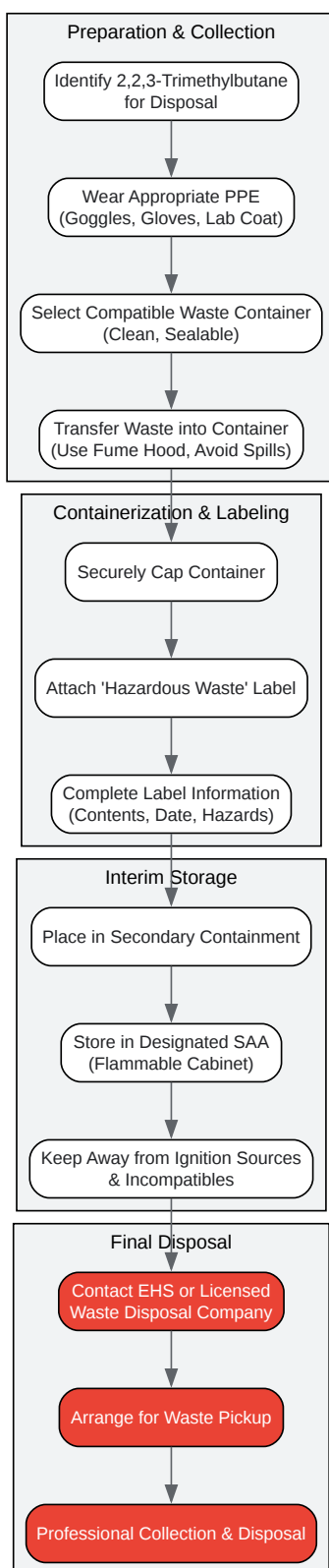
In the event of a spill, immediate and appropriate action is required to prevent fire and environmental contamination.

- Minor Spills:
  - Alert personnel in the immediate area and remove all ignition sources.[\[4\]](#)
  - Ensure adequate ventilation.
  - Wearing appropriate PPE, contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite.[\[1\]](#)
  - Collect the contaminated absorbent material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.[\[1\]](#)
- Major Spills:

- Evacuate the area immediately.
- Alert your institution's emergency response team and EHS department.
- Prevent the spill from entering drains or waterways.<sup>[1]</sup>

## Disposal Workflow Diagram

The following diagram outlines the logical workflow for the proper disposal of **2,2,3-trimethylbutane**.



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Caption: Workflow for the safe disposal of **2,2,3-trimethylbutane** waste.

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